

"4-Bromothiazole-2-carbonitrile" molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromothiazole-2-carbonitrile

Cat. No.: B580486

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In-Depth Technical Guide: 4-Bromothiazole-2-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **4-Bromothiazole-2-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and materials science. The information is presented to support research and development activities.

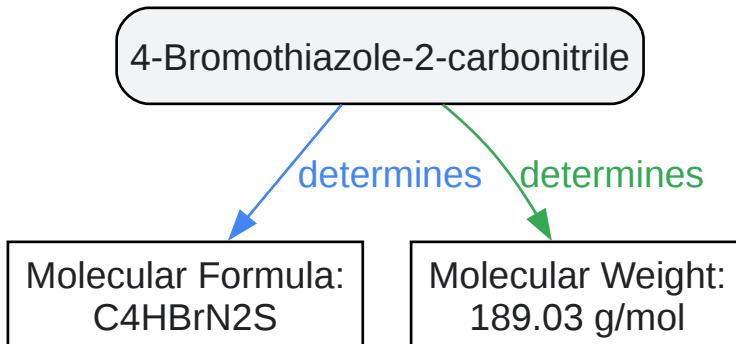
Physicochemical Properties

The fundamental molecular characteristics of **4-Bromothiazole-2-carbonitrile** are summarized below. These data are critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Chemical Formula	C4HBrN2S [1] [2]
Molecular Weight	189.03 g/mol [1] [2]
IUPAC Name	4-bromo-1,3-thiazole-2-carbonitrile [1]
CAS Number	1017781-52-0 [1] [2]
Synonyms	4-Bromo-1,3-thiazole-2-carbonitrile, 4-Bromo-2-thiazolecarbonitrile, 4-Bromo-2-cyanothiazole [1] [2]

Molecular Structure and Properties Relationship

The chemical structure of a compound dictates its physical and chemical properties. The following diagram illustrates the direct relationship between the identity of **4-Bromothiazole-2-carbonitrile** and its key molecular descriptors.



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Core Properties of 4-Bromothiazole-2-carbonitrile

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References

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